

oxalyl fluoride vs oxalyl chloride reactivity comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

Get Quote

Chemical Properties at a Glance

The core difference between these compounds lies in the halogen atom (Cl vs. F), which significantly influences their physical properties and handling.

Property	Oxalyl Chloride	Oxalyl Fluoride
Chemical Formula	$C_2O_2Cl_2$ [1]	$C_2F_2O_2$ [2]
Molar Mass (g·mol ⁻¹)	126.92 [1]	94.02 [2]
Physical State	Colorless liquid [1]	Colorless liquid [2]
Melting Point	-16 °C [1]	-3 °C [2]
Boiling Point	63-64 °C [1]	26.6 °C [2]
Odor	Pungent, phosgene-like [1]	Information Missing

Property	Oxalyl Chloride	Oxalyl Fluoride
Key Structural Feature	Can exist as equilibrium of <i>anti</i> ($\phi=180^\circ$) and <i>gauche</i> ($\phi=60^\circ$) conformers [3]	Exists as an equilibrium between <i>anti</i> and <i>syn</i> periplanar forms [3]

Practical Implication: Oxalyl fluoride's lower boiling point indicates higher volatility, requiring more careful handling and specialized equipment for low-temperature reactions.

Reactivity and Applications Comparison

Both compounds are diacyl halides and share similar reaction pathways, but their differing halogen atoms lead to variations in reactivity and preferred applications.

Application	Oxalyl Chloride	Oxalyl Fluoride
Acyl Halide Formation	Excellent reagent for converting carboxylic acids to acyl chlorides [1].	Information Missing
Oxidation of Alcohols	Key reagent in Swern oxidation (converts alcohols to aldehydes/ketones) [1].	Information Missing
Friedel-Crafts Acylation	Reacts with arenes to give acyl chlorides [1].	Information Missing
Ester & Amide Formation	Reacts with alcohols/phenols to form diesters [1]; reacts with amines to form oxalamides [1].	Information Missing

| **Specialty & Industrial Use** | - **Pharmaceuticals:** Largest application (50-60% of global use); synthesis of antibiotics (e.g., cefuroxime) [4].

- **Agrochemicals:** Key intermediate for sulfonylurea herbicides [4]. | - **Electronics Industry:** Investigated as an etching gas for semiconductors to replace compounds with high global warming potential [2].
- **Fluorochemistry:** Serves as a starting material for synthesizing perfluoroalkyl vinyl ethers [5]. |

Key Reactivity Insight: The carbon-chlorine bond in oxalyl chloride is generally more reactive toward nucleophiles than the carbon-fluorine bond in **oxalyl fluoride**. This often makes oxalyl chloride a more aggressive and faster-reacting reagent, while **oxalyl fluoride** may offer better selectivity in certain transformations.

Experimental Protocols

Here are detailed methodologies for key reactions involving each reagent.

Synthesis of Acyl Chlorides using Oxalyl Chloride

This is a primary use of oxalyl chloride, valued because its byproducts are gases, simplifying purification [1].

- **Typical Protocol:**
 - Dissolve the carboxylic acid (1 equiv.) in an inert, anhydrous solvent like dichloromethane (DCM) or tetrahydrofuran (THF).
 - Add a catalytic amount (a few drops) of **N,N-Dimethylformamide (DMF)**. A vigorous gas evolution and formation of the Vilsmeier-Haack-type intermediate (chloromethylene(dimethyl)ammonium ion) is typically observed.
 - Slowly add **oxalyl chloride (1.1 - 1.5 equiv.)** to the stirred solution at room temperature or 0°C.
 - Stir the reaction mixture until gas evolution ceases (typically 1-2 hours).
 - Remove the volatile solvents and byproducts *in vacuo* to obtain the crude acid chloride, which is often pure enough for subsequent reactions.
- **Safety Note:** This reaction must be performed in a well-ventilated fume hood due to the toxic gases (CO, CO₂, HCl) produced [1]. The byproduct dimethylcarbamoyl chloride is a potent carcinogen [1].

Synthesis of Oxalyl Fluoride from Oxalyl Chloride

A common laboratory synthesis of **oxalyl fluoride** involves a halogen exchange (halex) reaction.

- **Protocol from Patents:**
 - Disperse finely powdered (<10µm) **sodium fluoride (NaF)** or potassium fluoride (KF) in an aprotic solvent like sulfolane or acetonitrile [5].

- Add **oxalyl chloride** to the suspension. The reaction can be carried out at moderate temperatures (-10°C to 50°C).
- Distill the volatile **oxalyl fluoride** from the reaction mixture as it forms. This method can achieve yields over 90% [5].
- **Alternative Method:** A vapor-phase reaction between oxalyl chloride and anhydrous hydrogen fluoride (HF) can also be used but involves handling highly toxic gaseous HF [6].

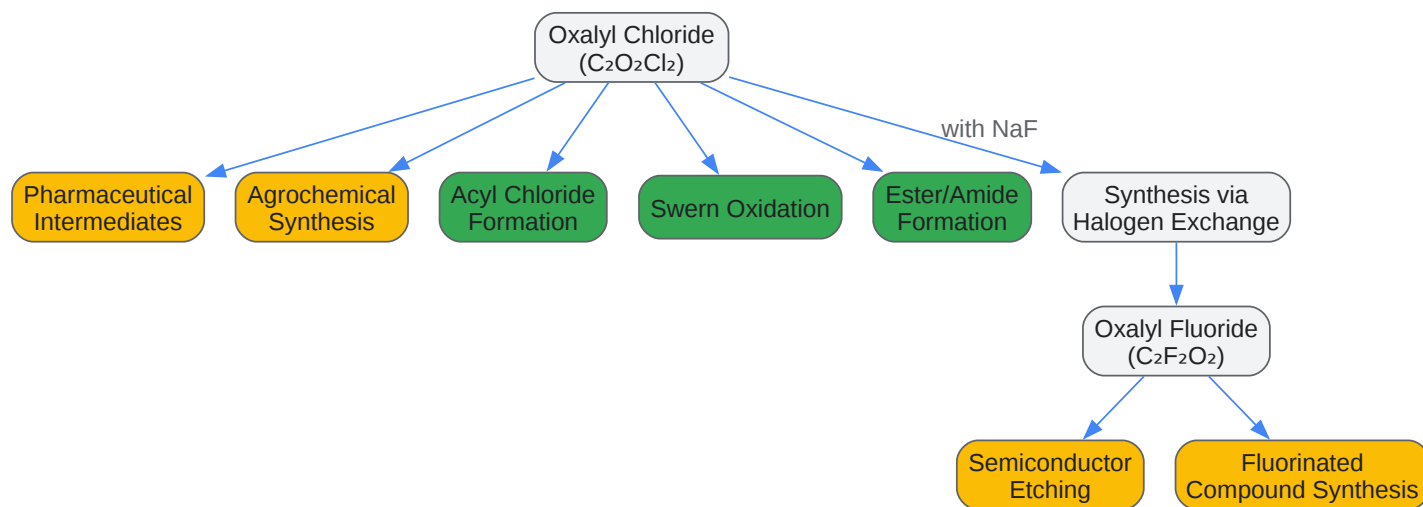
Safety and Handling

Both compounds require extreme caution, but their hazards differ slightly due to their byproducts.

Aspect	Oxalyl Chloride	Oxalyl Fluoride
Primary Hazards	Toxic, corrosive, lachrymator (tear-inducing). Decomposes in water to release HCl, CO, and CO₂ [1].	Information Missing (assume highly toxic and corrosive).
Byproduct Concern	Decomposition releases carbon monoxide (CO) , a highly toxic gas [1].	Likely produces hydrogen fluoride (HF) upon hydrolysis, a highly corrosive and toxic acid.
Industrial Incident	A 2000 aircraft incident involved illegal shipment and leakage, causing severe damage [1].	Information Missing

Pathways and Workflows

The following diagram illustrates the primary reaction pathways and relationships discussed in this guide.



[Click to download full resolution via product page](#)

Key Differentiators for Professionals

- **Choose Oxalyl Chloride when:** You need a highly reactive and versatile reagent for classic organic transformations like acyl chloride formation or Swern oxidation, especially in pharmaceutical intermediate synthesis. Its well-established protocols and powerful reactivity are major advantages.
- **Consider Oxalyl Fluoride when:** Working on specialized applications in the electronics industry (etching) or synthesizing specific fluorinated compounds (e.g., hydrofluoroethers). Its lower boiling point and different reactivity profile can be beneficial for selective reactions or processes requiring volatile reagents.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Oxalyl chloride [en.wikipedia.org]
2. - Wikipedia Oxalyl fluoride [en.wikipedia.org]
3. and torsional properties of Structure in the... oxalyl chloride fluoride [pubmed.ncbi.nlm.nih.gov]
4. Oxalyl Chloride Global Market Insights 2025, Analysis and ... [researchandmarkets.com]
5. JPH0699358B2 - Method for producing oxalyl - Google Patents fluoride [patents.google.com]
6. JPS60139642A - Manufacturing method of oxalyl fluoride [patents.google.com]

To cite this document: Smolecule. [oxalyl fluoride vs oxalyl chloride reactivity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b702263#oxalyl-fluoride-vs-oxalyl-chloride-reactivity-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com